

A Comprehensive Guide to the Boiling Points and Densities of Heptane Isomers

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Compound of Interest

Compound Name: 2,2-Dimethylpentane

Cat. No.: B165184

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of organic compounds is paramount. Heptane and its isomers are frequently utilized as non-polar solvents, in organic synthesis, and as reference standards. Their distinct boiling points and densities, arising from variations in their molecular structures, are critical parameters for process design, purification, and analytical method development. This guide provides a detailed comparison of the boiling points and densities of all nine isomers of heptane, supported by standardized experimental methodologies.

Comparison of Physical Properties

The boiling points and densities of the nine structural isomers of heptane are summarized in the table below. A clear trend is observable: as the degree of branching in the carbon chain increases, both the boiling point and density generally decrease. This is attributed to the reduction in the surface area of the more compact, branched molecules, which leads to weaker van der Waals intermolecular forces. Consequently, less energy is required to overcome these forces for the substance to boil.

Isomer	Structure	Boiling Point (°C)	Density (g/mL at 20°C)
n-Heptane	$\text{CH}_3(\text{CH}_2)_5\text{CH}_3$	98.4[1]	0.684[2]
2-Methylhexane	$(\text{CH}_3)_2\text{CH}(\text{CH}_2)_3\text{CH}_3$	90.0[3]	0.679[3]
3-Methylhexane	$\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)(\text{CH}_2)_2\text{CH}_3$	92.0	0.687
2,2-Dimethylpentane	$(\text{CH}_3)_3\text{CCH}_2\text{CH}_2\text{CH}_3$	79.2[4]	0.674[4][5][6][7]
2,3-Dimethylpentane	$(\text{CH}_3)_2\text{CHCH}(\text{CH}_3)\text{CH}_2\text{CH}_3$	89.8[8][9]	0.695[8][10][11]
2,4-Dimethylpentane	$(\text{CH}_3)_2\text{CHCH}_2\text{CH}(\text{CH}_3)_2$	80.5[12][13]	0.673[12][13][14]
3,3-Dimethylpentane	$\text{CH}_3\text{CH}_2\text{C}(\text{CH}_3)_2\text{CH}_2\text{CH}_3$	86.0[15]	0.693[15]
3-Ethylpentane	$(\text{CH}_3\text{CH}_2)_3\text{CH}$	93.5	0.698
2,2,3-Trimethylbutane	$(\text{CH}_3)_3\text{CCH}(\text{CH}_3)_2$	80.9	0.690

Experimental Protocols

The accurate determination of boiling points and densities is crucial for the reliable characterization of chemical substances. The following are standardized methods widely accepted in the scientific community.

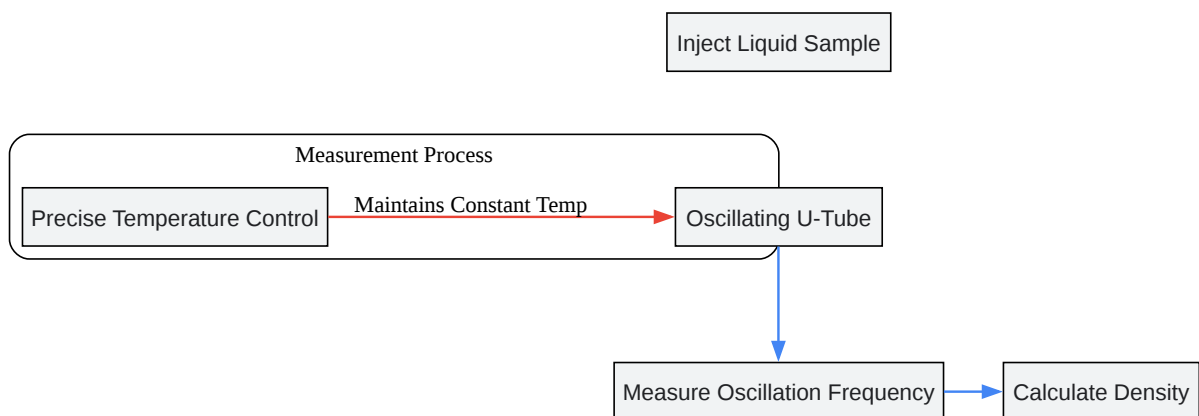
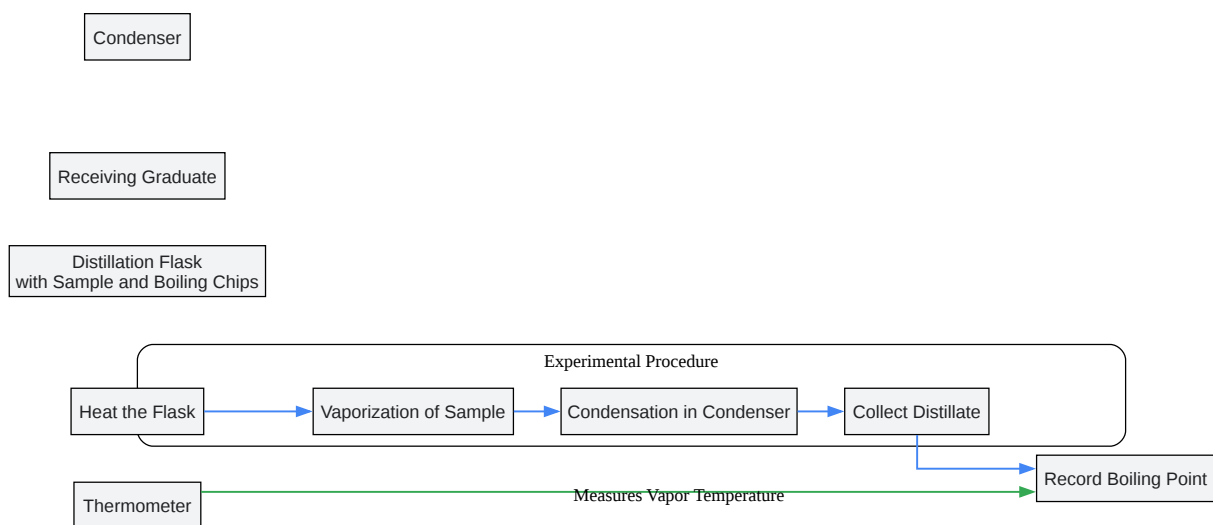
Determination of Boiling Point

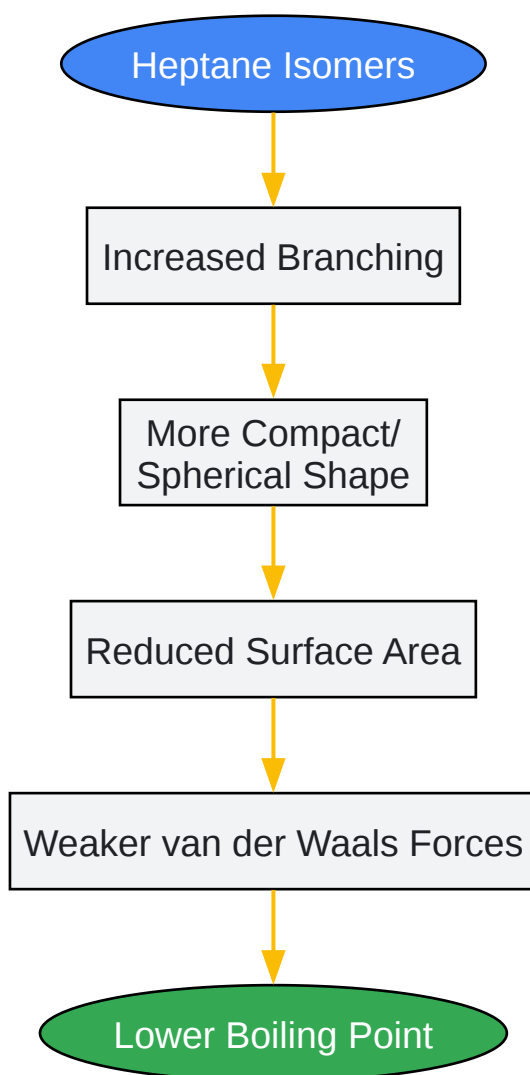
A standard method for determining the boiling point of volatile organic liquids is outlined in ASTM D1078.[15] This test method covers the distillation range of liquids that are chemically stable during the process and boil between 30 and 350 °C.[15]

Methodology:

- Apparatus: The setup consists of a distillation flask, a condenser, a receiving graduate, and a calibrated thermometer.

- **Procedure:** A measured volume of the sample is placed in the distillation flask with a few boiling chips. The flask is heated, and the vapor is passed through the condenser. The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point. The temperature is continuously monitored as the distillation proceeds. The boiling point is typically reported as the temperature observed when a specific volume of the liquid has distilled.
- **Significance:** This method provides a measure of the volatility of a liquid and is essential for quality control and for assessing compliance with specifications.





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